

Application of ALPS Motifs in Studying Nuclear Pore Complexes

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Compound of Interest

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The nuclear pore complex (NPC) is a massive protein assembly that perforates the nuclear envelope, forming the sole gateway for molecular exchange between the nucleus and the cytoplasm.[1][2] The assembly and anchoring of this intricate structure into the curved pore membrane of the nuclear envelope is a complex process. Recent studies have highlighted the crucial role of ArfGAP1 Lipid Packing Sensor (**ALPS**) motifs, found in several nucleoporins (Nups), in this process.[1][2]

ALPS motifs are short, amphipathic helices that act as sensors for membrane curvature.[3][4][5] They are typically unstructured in solution but fold into an α -helix upon binding to membranes with high curvature, inserting bulky hydrophobic residues into lipid-packing defects.[5][6][7] This unique property allows **ALPS**-containing proteins to specifically target sites of high membrane curvature, such as transport vesicles and the nuclear pore membrane.[4][8][9] In the context of the NPC, **ALPS** motifs are critical for anchoring the NPC scaffold to the nuclear envelope and are implicated in the biogenesis of new pores, particularly during interphase.[1][10][11]

These notes provide an overview of the application of **ALPS** motifs in NPC research and detailed protocols for key experimental procedures.

Application Notes

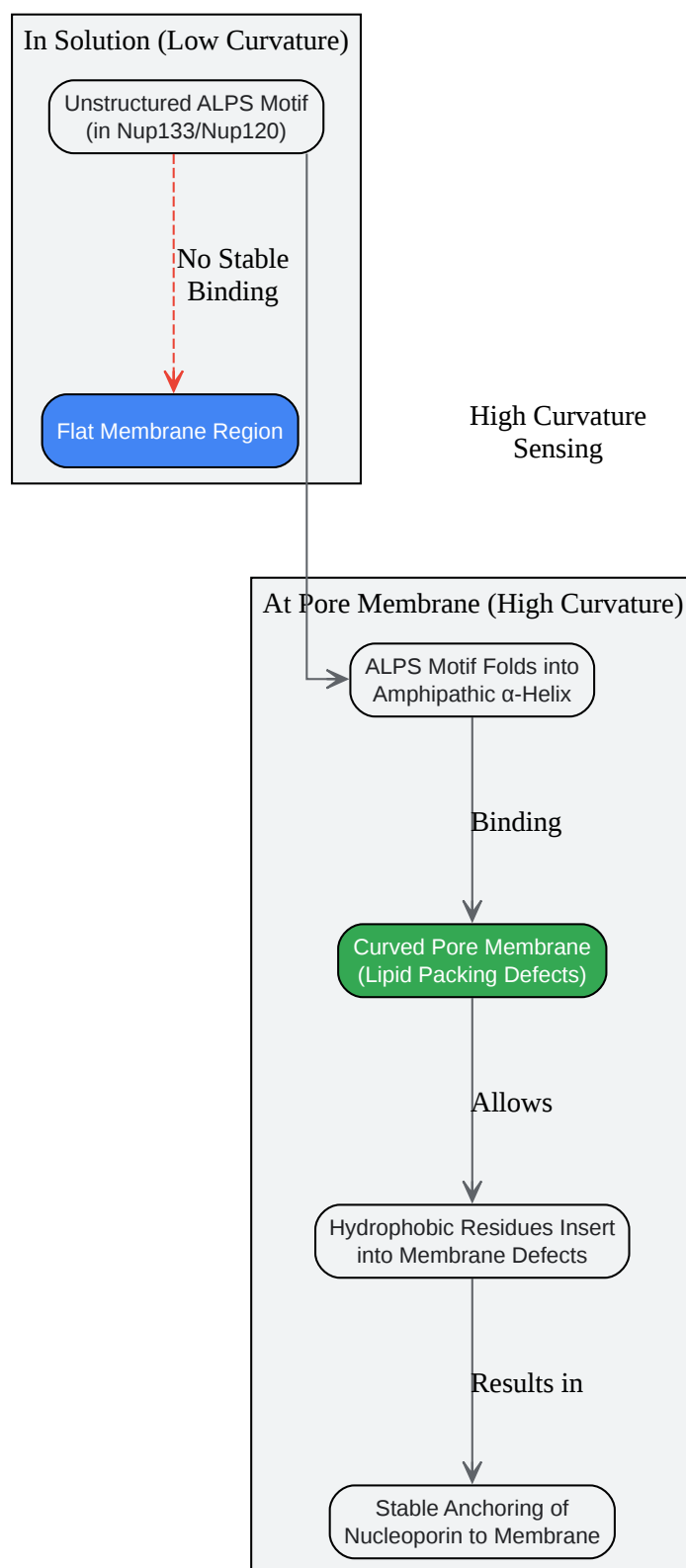
ALPS Motifs in Nucleoporins

Several key scaffold nucleoporins, primarily within the Y-shaped Nup84 complex (or Nup107-160 complex in vertebrates), contain **ALPS** motifs. These motifs are essential for the direct interaction between the NPC and the nuclear membrane.[\[10\]](#)

Nucleoporin (Organism)	Location of ALPS Motif	Key Features and Function
Nup133 (Human, S. cerevisiae, V. polyspora)	Within the N-terminal β -propeller domain. [8] [10]	Senses membrane curvature; crucial for proper NPC biogenesis during interphase. [10] [11] Mutations that disrupt the hydrophobic face of the helix abolish membrane binding. [10] [12]
Nup120 / Nup160 (Various Eukaryotes)	Located in the β -propeller domain. [13] [14]	Contributes to targeting the Y-complex to the curved nuclear pore membrane. [13] Deletion can lead to NPC clustering. [13] [14]
Nup155 (Vertebrates)	Contains ALPS motif-containing β -propellers. [10]	Forms the scaffold layer closest to the pore membrane and contributes to membrane contact. [10]

Mechanism of ALPS Motif-Mediated Membrane Binding

The function of **ALPS** motifs is intrinsically linked to the biophysical properties of lipid bilayers. The mechanism involves a coupled folding and binding process where the motif selectively recognizes and binds to curved membranes.

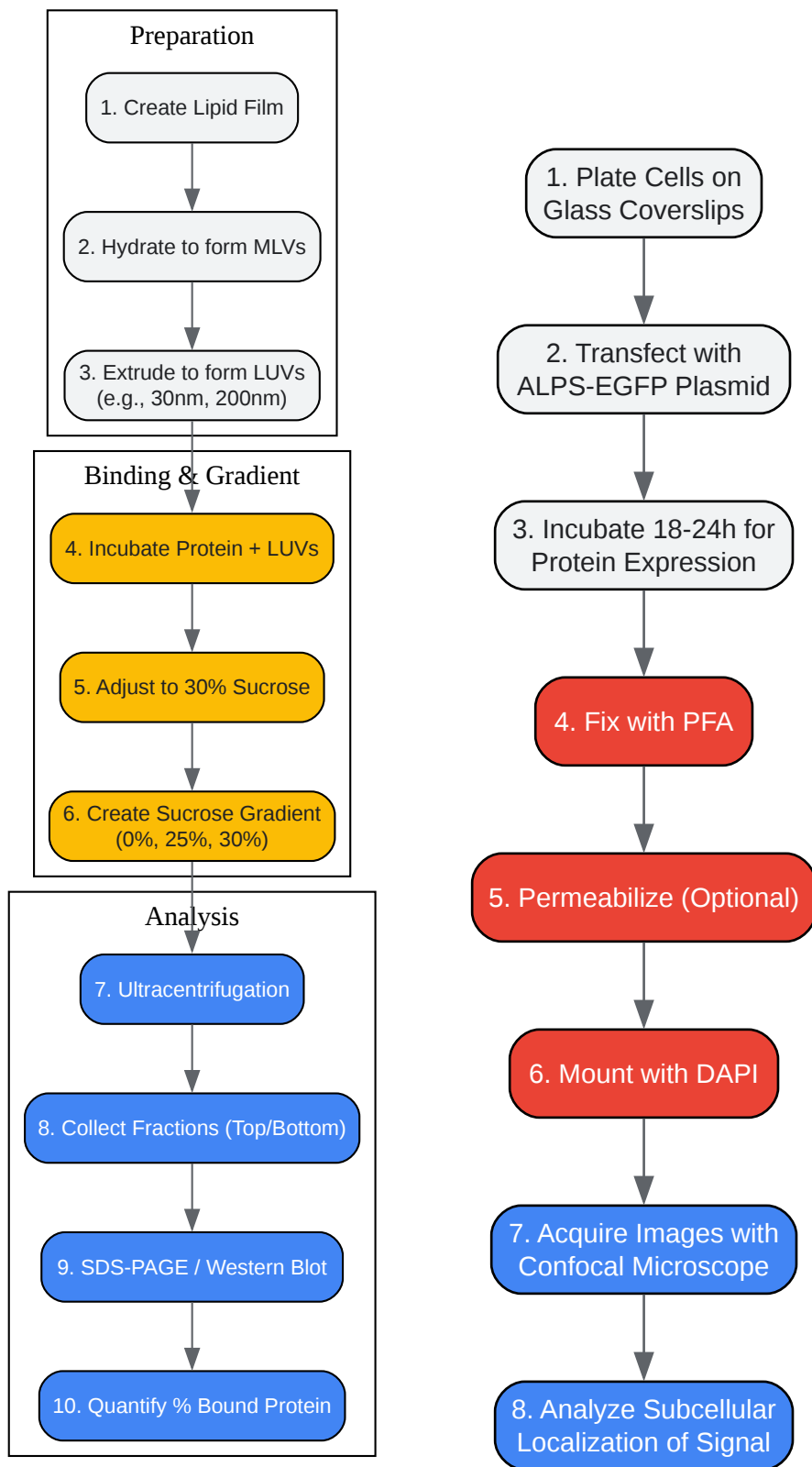


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Caption: Mechanism of **ALPS** motif binding to curved membranes.

Role in Nuclear Pore Complex Assembly

ALPS motifs are particularly important for the assembly of NPCs during interphase, a process that requires the de novo formation of a pore through the intact nuclear envelope.^[10] The curvature-sensing ability of **ALPS** motifs in Nups like Nup133 is thought to be critical for stabilizing the highly curved membrane intermediates that form during pore formation.^{[11][14]}



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